

"physical and chemical properties of polystyrene"

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Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of Polystyrene

Introduction

Polystyrene (PS) is a synthetic aromatic hydrocarbon polymer derived from the monomer **styrene**.^{[1][2][3]} As a versatile and widely used thermoplastic, it exists in a solid, glassy state at room temperature and flows when heated above its glass transition temperature of approximately 100°C.^{[1][2][3][4]} Polystyrene can be manufactured as a transparent solid, a foam (Expanded Polystyrene, EPS, or Extruded Polystyrene, XPS), or as a copolymer with enhanced properties, such as High-Impact Polystyrene (HIPS).^{[1][5][6]} Its low cost, rigidity, optical clarity, and excellent dimensional stability make it a material of choice in numerous sectors, including packaging, construction, medical devices, and consumer goods.^{[3][7]} This guide provides a detailed overview of the core physical and chemical properties of polystyrene, experimental protocols for its characterization, and a discussion of its degradation mechanisms, tailored for researchers, scientists, and drug development professionals.

Physical Properties

Polystyrene's physical characteristics can vary depending on its form (e.g., general-purpose, high-impact, or foamed) and tacticity—the stereochemical arrangement of the phenyl groups along the polymer backbone.^[1] Atactic polystyrene is amorphous, whereas syndiotactic and isotactic forms are more crystalline, affecting properties like melting point.^[4]

Table 1: Quantitative Physical Properties of Polystyrene

Property	Value	Conditions / Remarks	Source(s)
General & Structural			
Chemical Formula	$(C_8H_8)_n$	[1]	
Molar Mass (Typical)	100,000 - 400,000 g/mol	Varies with polymerization	[1]
Density	0.96 - 1.05 g/cm ³	Solid PS	[1][2][8]
Density (Foam)	0.028 - 0.034 g/cm ³ (XPS)	[1]	
Water Absorption	< 0.1%	At 23°C	[5][8]
Thermal			
Glass Transition Temp. (T _g)	~100 °C	Amorphous PS	[1][2][4]
Melting Point (T _m)	~240 °C	Isotactic PS	[1][2][4]
~270 °C	Syndiotactic PS	[4][8]	
Thermal Conductivity	0.17 W/(m·K)	Solid PS	[8]
0.032 - 0.038 W/(m·K)	Expanded Polystyrene (EPS)	[1][9]	
0.029 - 0.039 W/(m·K)	Extruded Polystyrene (XPS)	[1]	
Specific Heat Capacity	1200 J/(kg·K)	[8]	
Heat Deflection Temp.	74 - 108 °C	Load: 1.82 MPa	[5][8]
Vicat Softening Temp.	89 - 90 °C	[5][8]	
Mechanical			
Tensile Strength	48.3 - 55 MPa	General Purpose PS (GPPS)	[5][10]

24 MPa	High Impact PS (HIPS)	[5]	
Flexural Strength	39 - 82.7 MPa	[8][10]	
Modulus of Elasticity	1.5 - 3.3 GPa	[2][5][8]	
Elongation at Break	3% (GPPS), 35% (HIPS)	[5][8]	
Izod Impact Strength	1.5 KJ/m ² (GPPS), 10 KJ/m ² (HIPS)	Notched	[5]
Optical & Electrical			
Refractive Index (n _D)	1.586 - 1.6	At 589 nm (Sodium D-line)	[1][11][12]
Light Transmission	~90%	Visible light	[7]
Dielectric Constant	2.6	1 kHz – 1 GHz	[1]
Dielectric Strength	135 - 155 kV/mm	[5]	
Surface Resistivity	1.0E+13 - 1.0E+14 Ω	[5]	

Chemical Properties

Polystyrene is chemically quite inert. It demonstrates good resistance to many acids, bases, and salt solutions but is susceptible to attack by numerous organic solvents.[1][2] Its non-polar nature, owing to its hydrocarbon backbone and phenyl groups, dictates its solubility characteristics.[3]

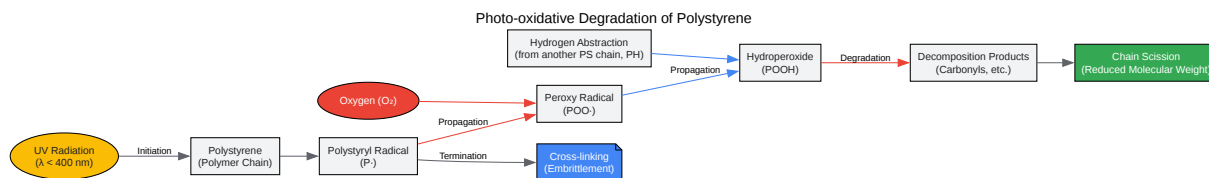
Table 2: Chemical Resistance and Solubility of Polystyrene

Chemical Class	Resistance	Examples	Source(s)
Inorganic Acids			
Dilute Acids	Good	Acetic acid (5%)	[13]
Concentrated Acids	Limited/Poor	Acetic acid (50%)	[13]
Bases / Alkalis	Good	Sodium hydroxide, Potassium hydroxide	[1][14]
Organic Solvents			
Aromatic Hydrocarbons	Poor (Soluble)	Benzene, Toluene, Ethylbenzene	[1]
Chlorinated Solvents	Poor (Soluble)	Chloroform, Carbon tetrachloride	[1]
Ketones	Poor (Soluble)	Acetone, Methyl Ethyl Ketone (MEK)	[1]
Esters	Poor (Soluble)	Ethyl acetate	[1]
Alcohols	Good	Ethanol, Methanol	[15]
Other			
Water	Excellent		[1][14]
Oils and Fuels	Limited/Poor		[16]

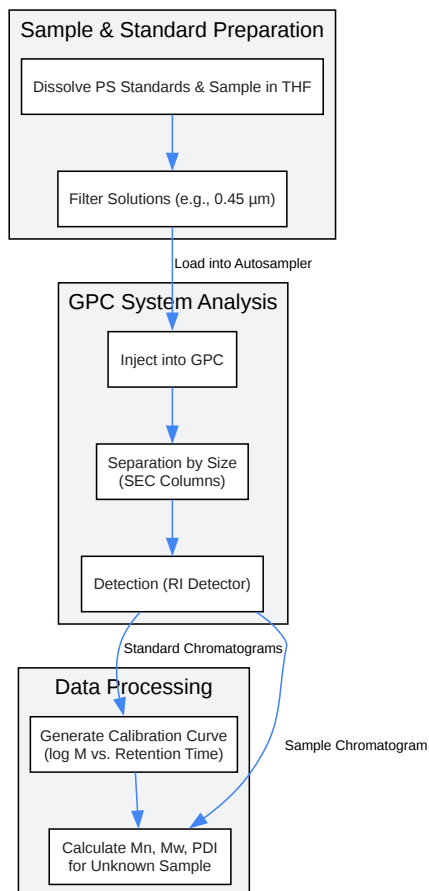
Degradation Mechanisms

While chemically stable in many environments, polystyrene is susceptible to degradation, primarily through photo-oxidation when exposed to ultraviolet (UV) radiation in the presence of oxygen.[17][18] This process leads to yellowing, embrittlement, and a reduction in molecular weight, compromising the material's mechanical properties.[17][18] The degradation is a free-radical chain reaction initiated by the absorption of UV photons.

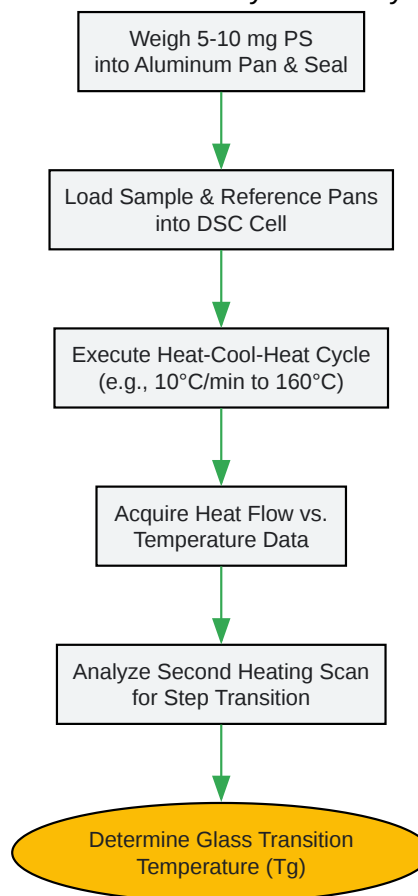
The diagram below illustrates the key steps in the photo-oxidative degradation pathway of polystyrene.



Workflow for GPC/SEC Analysis of Polystyrene



Workflow for DSC Analysis of Polystyrene



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